

Navigating the Safe Disposal of Thalidomide-O-C10-NH2: A Procedural Guide

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Compound of Interest

Compound Name: *Thalidomide-O-C10-NH2*

Cat. No.: *B15073282*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of potent compounds like **Thalidomide-O-C10-NH2** are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step information for the safe disposal of this synthetic cereblon-based E3 ligase ligand-linker, which is utilized in the development of Proteolysis Targeting Chimeras (PROTACs).

Thalidomide-O-C10-NH2, like its parent compound thalidomide, should be handled with extreme caution due to its potential reproductive toxicity. All disposal procedures must be conducted in strict accordance with local, regional, national, and international regulations. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department before proceeding with any disposal protocol.

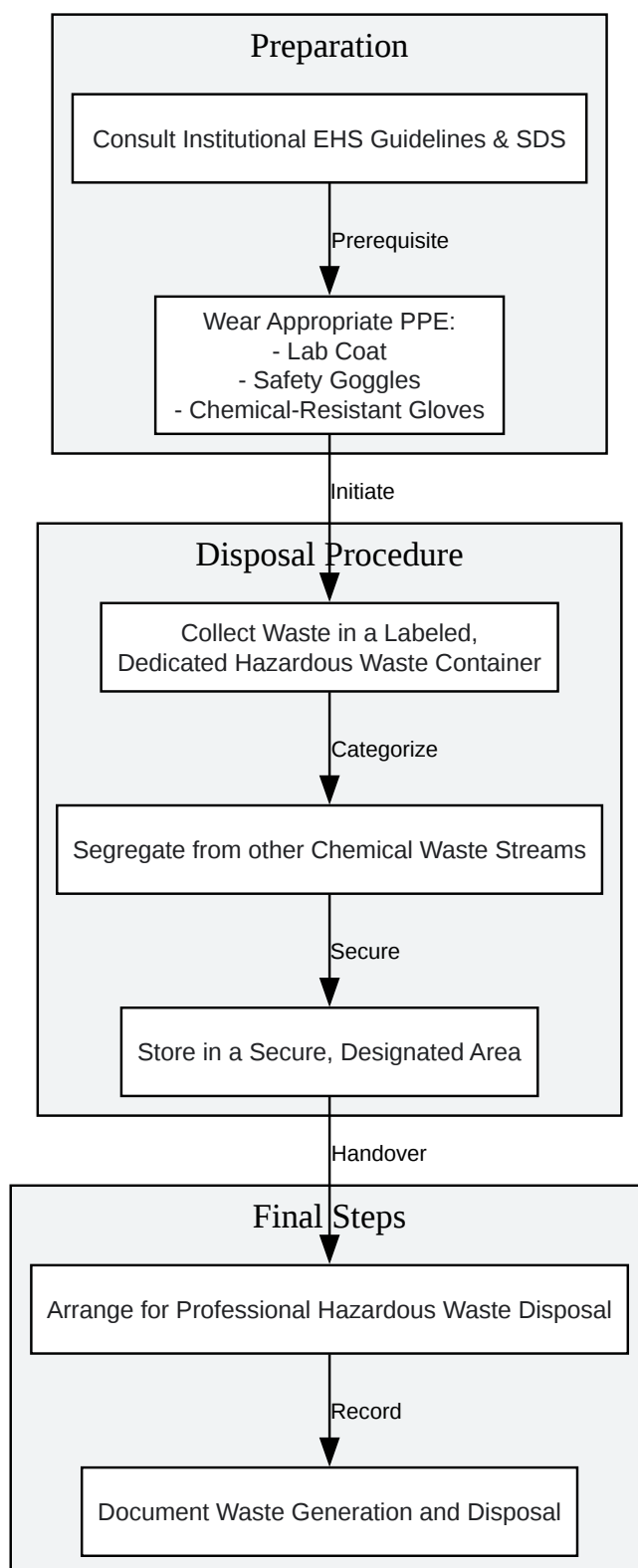
Quantitative Data Summary

While specific quantitative data for **Thalidomide-O-C10-NH2** is limited, the following table summarizes key information for the parent compound, thalidomide, which should be considered as a baseline for handling and disposal procedures.

Property	Value	Source
Molecular Formula	C ₂₃ H ₃₁ N ₃ O ₅	[1]
Molecular Weight	429.52 g/mol	[1]
Physical State	Solid	[1]
Melting Point	269-271 °C	[2]
Solubility	Information not available	
Known Hazards	Known human teratogen, potential for reproductive harm. [2][3][4]	

Disposal Workflow

The proper disposal of **Thalidomide-O-C10-NH2** is a multi-step process that prioritizes safety and regulatory compliance. The following diagram illustrates the logical workflow for this procedure.



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Caption: Logical workflow for the safe disposal of **Thalidomide-O-C10-NH2**.

Experimental Protocol: General Disposal Procedure

The following is a general, step-by-step protocol for the disposal of **Thalidomide-O-C10-NH2**. This protocol is based on standard practices for handling highly potent and hazardous chemical waste and should be adapted to meet the specific requirements of your institution.

Objective: To safely collect, store, and dispose of **Thalidomide-O-C10-NH2** waste in compliance with all applicable regulations.

Materials:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves (nitrile or neoprene).
- Designated, sealable, and clearly labeled hazardous waste container. The label should include the chemical name ("**Thalidomide-O-C10-NH2**"), hazard symbols (e.g., toxic, reproductive hazard), and the date of waste accumulation.
- Chemical fume hood.

Procedure:

- Preparation and Precaution:
 - Before handling any waste, consult the Safety Data Sheet (SDS) for thalidomide and any available data for **Thalidomide-O-C10-NH2**.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Always work within a certified chemical fume hood to minimize the risk of inhalation.
 - Ensure all necessary PPE is worn correctly.[\[3\]](#)[\[4\]](#)
- Waste Collection:
 - Solid Waste: Carefully transfer any solid waste, including residual powder and contaminated items (e.g., weigh boats, spatulas, contaminated gloves), into the designated hazardous waste container. Avoid generating dust.[\[4\]](#)

- Liquid Waste: If **Thalidomide-O-C10-NH2** has been used in a solution, collect the liquid waste in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS department.
- Contaminated Labware: Disposable labware should be placed in the solid waste container. Non-disposable glassware should be decontaminated using a validated procedure, or disposed of as hazardous waste. Consult your EHS department for appropriate decontamination methods.
- Container Management:
 - Keep the hazardous waste container securely sealed when not in use.
 - Store the container in a designated, secure, and well-ventilated area, away from incompatible materials.[4] The storage area should be clearly marked as a hazardous waste accumulation site.
- Final Disposal:
 - Do not attempt to dispose of **Thalidomide-O-C10-NH2** down the drain or in regular trash. [4]
 - Arrange for the collection of the hazardous waste by a licensed and approved waste disposal contractor, as coordinated through your institution's EHS department.[3][4]
- Documentation:
 - Maintain accurate records of the amount of **Thalidomide-O-C10-NH2** waste generated and the date of disposal. This documentation is crucial for regulatory compliance.

Disclaimer: This information is intended as a general guide. The responsibility for safe handling and disposal of **Thalidomide-O-C10-NH2** lies with the user. Always prioritize the guidance of your institution's safety office and adhere to all legal requirements.

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